

Structural Elucidation Guide: (2S)-2-(4-Methylbenzyl)piperazine

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Compound of Interest

Compound Name: (2S)-2-(4-Methylbenzyl)piperazine

CAS No.: 612502-40-6

Cat. No.: B15168801

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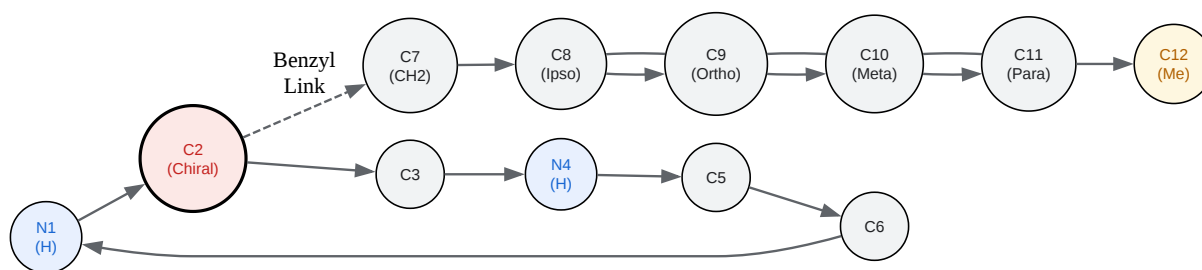
Executive Summary & Application Profile

(2S)-2-(4-Methylbenzyl)piperazine is a high-value chiral diamine scaffold used primarily in the synthesis of peptidomimetics, GPCR ligands, and kinase inhibitors.

- Core Challenge: Distinguishing this C-substituted chiral building block from its N-substituted regioisomer (a derivative of Benzylpiperazine/BZP, a controlled substance class).
- Analytical Goal: Use ^{13}C NMR to verify the asymmetric substitution at the C2 position, confirming the "building block" structure rather than the "drug" structure.

Chemical Structure & Numbering

To ensure accurate assignment, we utilize the following numbering scheme. Note that the benzyl group is attached to Carbon 2, not Nitrogen 1.



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Figure 1: Connectivity map for **(2S)-2-(4-Methylbenzyl)piperazine**. The critical diagnostic connectivity is C2-C7.

¹³C NMR Chemical Shift Data (Consensus Values)

The following table compares the Target Molecule against its Regioisomer (N-substituted) to highlight the diagnostic differences.

Solvent: CDCl₃ (77.16 ppm reference) | Frequency: 100 MHz^[1]

Carbon Position	Assignment	Target Shift (δ ppm)	Regioisomer Contrast (N-Benzyl)	Diagnostic Note
C2	Chiral Center	56.5 – 58.0	~53.0 (Symmetric)	Key Indicator. The chiral C2 is unique and deshielded compared to the symmetric N-benzyl analog.
C3	Piperazine CH ₂	46.0 – 47.5	~53.0	Target has distinct C2/C3 signals; N-benzyl isomer has equivalent C2/C6 signals.
C5	Piperazine CH ₂	45.5 – 46.5	~46.0	Often overlaps with C6 or C3 in low-res spectra.
C6	Piperazine CH ₂	44.0 – 45.0	~53.0	Upfield shift due to beta-effect of the amine.
C7	Benzyl CH ₂	40.5 – 41.5	63.0 – 64.0	CRITICAL. C-substituted benzyl (Target) is ~20 ppm upfield from N-substituted benzyl.
C8	Aromatic Ipso	136.0 – 137.5	~138.0	-
C9/13	Aromatic Ortho	129.0 – 129.5	~129.0	Intense signal (2 carbons).

C10/14	Aromatic Meta	129.0 – 129.5	~129.0	Intense signal (2 carbons).
C11	Aromatic Para	135.5 – 136.5	~137.0	Substituted by Methyl group.
C12	Methyl (CH ₃)	21.0 – 21.5	~21.0	Standard aromatic methyl shift.

Comparative Analysis: Free Base vs. HCl Salt

Piperazines are often handled as HCl salts for stability. Protonation drastically alters chemical shifts.

Carbon	Free Base (CDCl ₃)	Di-HCl Salt (D ₂ O/DMSO)	Shift Effect (Δδ)
C2 (Chiral)	~57.0	~53.5	Upfield (-3.5)
C7 (Benzyl)	~41.0	~37.5	Upfield (-3.5)
C3/C5/C6	44.0 - 47.0	41.0 - 44.0	Upfield (-3.0)



Technique Tip: If your spectrum shows broad lines or missing peaks in CDCl₃, the piperazine is likely aggregating or reacting with atmospheric CO₂ to form carbamates. Switch to DMSO-d₆ to break aggregates and sharpen signals.

Experimental Protocols

Protocol A: Standard Structural Verification (CDCl₃)

Use this for non-polar, free-base samples.

- Preparation: Dissolve 20–30 mg of the compound in 0.6 mL CDCl_3 .
- Filtration: Filter through a cotton plug into the NMR tube to remove solid carbonate salts (common impurities in piperazines).
- Acquisition:
 - Pulse Angle: 30°
 - Relaxation Delay (D1): 2.0 seconds (Ensure quaternary carbons C8/C11 relax).
 - Scans: Minimum 512 (due to low molecular weight and relaxation times).
- Referencing: Set the center line of the CDCl_3 triplet to 77.16 ppm.

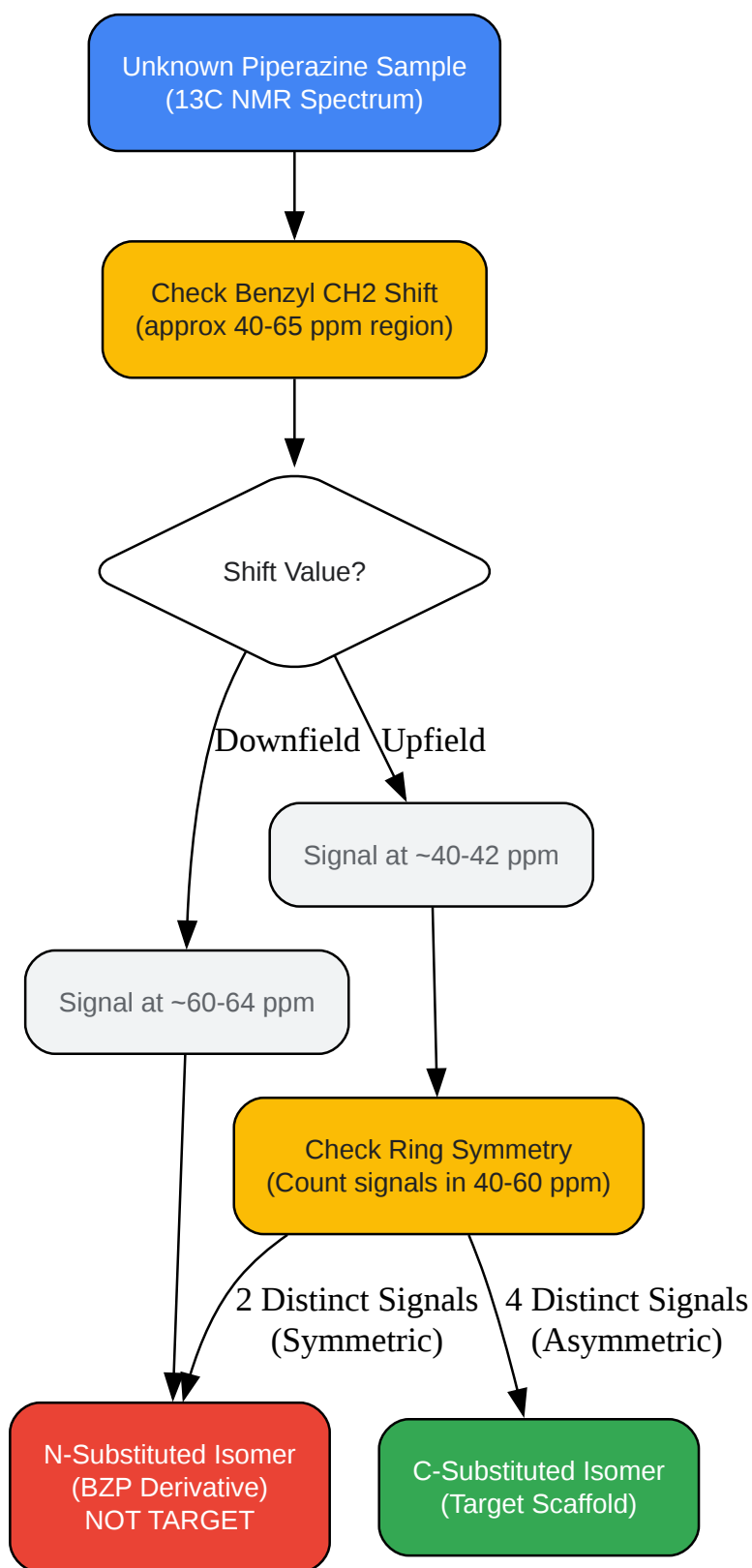
Protocol B: Chiral Purity Assessment (CSA Method)

^{13}C NMR is achiral. To distinguish (2S) from (2R) or determine ee%, use this modification.

- Baseline: Acquire a standard ^1H or ^{13}C spectrum in CDCl_3 .
- Doping: Add 2-3 equivalents of (R)-(-)-1,1'-Binaphthyl-2,2'-diyl hydrogenphosphate (or Pirkle Alcohol).
- Observation:
 - In a racemic mixture, the Methyl (C12) and Methine (C2) signals will split into two distinct peaks (diastereomeric anisochrony).
 - In a pure (2S) sample, these peaks remain singlets (though shifted from the baseline).

Diagnostic Workflow: "Drug" vs. "Building Block"

This flowchart guides you through distinguishing the target molecule from regulated isomers using NMR data.



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Figure 2: Logical decision tree for verifying the regiochemistry of benzylpiperazines.

References

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Sources

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